

[Tyr11]-Somatostatin: A Neuroactive Peptide Modulating Neuronal Signaling and Behavior

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: [Tyr11]-Somatostatin

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

[Tyr11]-Somatostatin is a synthetic analog of the endogenous neuropeptide somatostatin-14. By substituting the phenylalanine at position 11 with tyrosine, this modification allows for radioiodination, making it a crucial tool in neuroscience and pharmacology research for studying somatostatin receptor (SSTR) distribution, affinity, and function. As a neuroactive peptide, **[Tyr11]-Somatostatin** mimics the inhibitory effects of native somatostatin on neurotransmitter release and neuronal excitability, primarily through its interaction with the five distinct G-protein coupled somatostatin receptor subtypes (SSTR1-5). This guide provides a comprehensive overview of **[Tyr11]-Somatostatin**, including its receptor binding profile, signaling pathways, detailed experimental protocols, and its role in modulating neuronal activity and behavior.

Data Presentation: Receptor Binding Affinities

The binding affinity of **[Tyr11]-Somatostatin** is comparable to that of the native somatostatin-14, exhibiting high affinity for all five somatostatin receptor subtypes. The following table

summarizes the binding affinities (K_i in nM) of somatostatin-14 for the human SSTR subtypes, which serves as a close proxy for **[Tyr11]-Somatostatin**.

Receptor Subtype	Ligand (Somatostatin-14) K_i (nM)
hSSTR1	~0.1-1.0
hSSTR2	~0.1-1.0
hSSTR3	~0.1-1.0
hSSTR4	~0.1-1.0
hSSTR5	~0.1-1.0

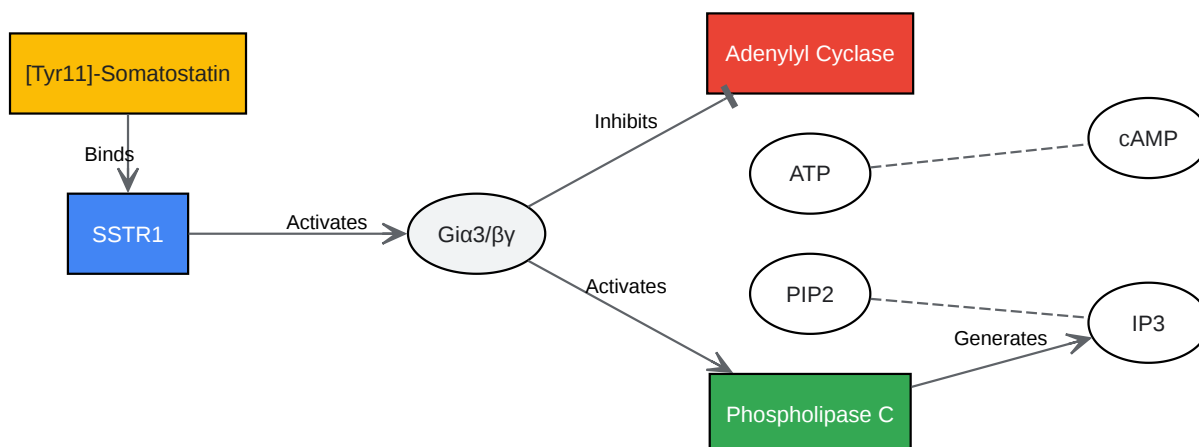
Note: The binding affinities can vary depending on the experimental conditions, cell type, and radioligand used.

Signaling Pathways

Upon binding to its receptors, **[Tyr11]-Somatostatin** initiates a cascade of intracellular signaling events. All five SSTR subtypes are known to couple to pertussis toxin-sensitive G-proteins of the G_i/o family, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels. However, individual receptor subtypes also exhibit coupling to other G-proteins and downstream effectors, resulting in a diverse range of cellular responses.

SSTR1 Signaling Pathway

SSTR1 predominantly couples to $G_{i\alpha 3}$ to inhibit adenylyl cyclase.^[1] It can also stimulate inositol 1,4,5-trisphosphate (IP3) formation, suggesting a link to phospholipase C (PLC) signaling, also in a pertussis toxin-sensitive manner.^[1]

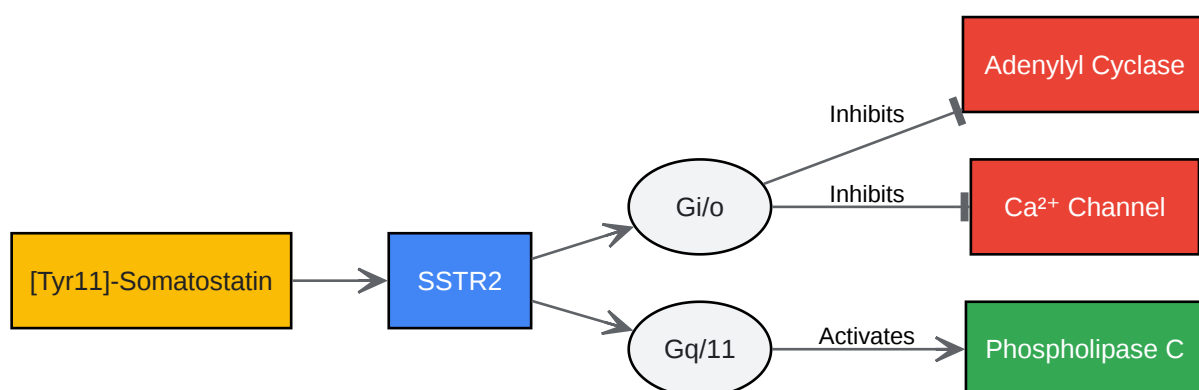


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SSTR1 Signaling Pathway

SSTR2 Signaling Pathway

SSTR2 is known to couple to both Gi/o and Gq/11 proteins.[2] Coupling to Gi/o leads to the inhibition of adenylyl cyclase and modulation of calcium channels.[3] Its interaction with Gq/11 can activate phospholipase C.[2]

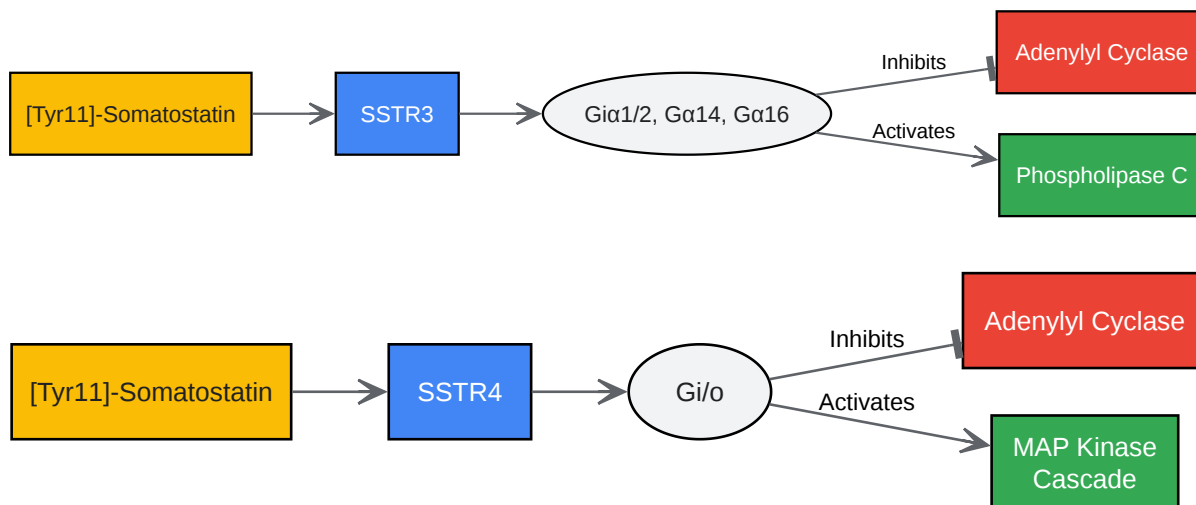


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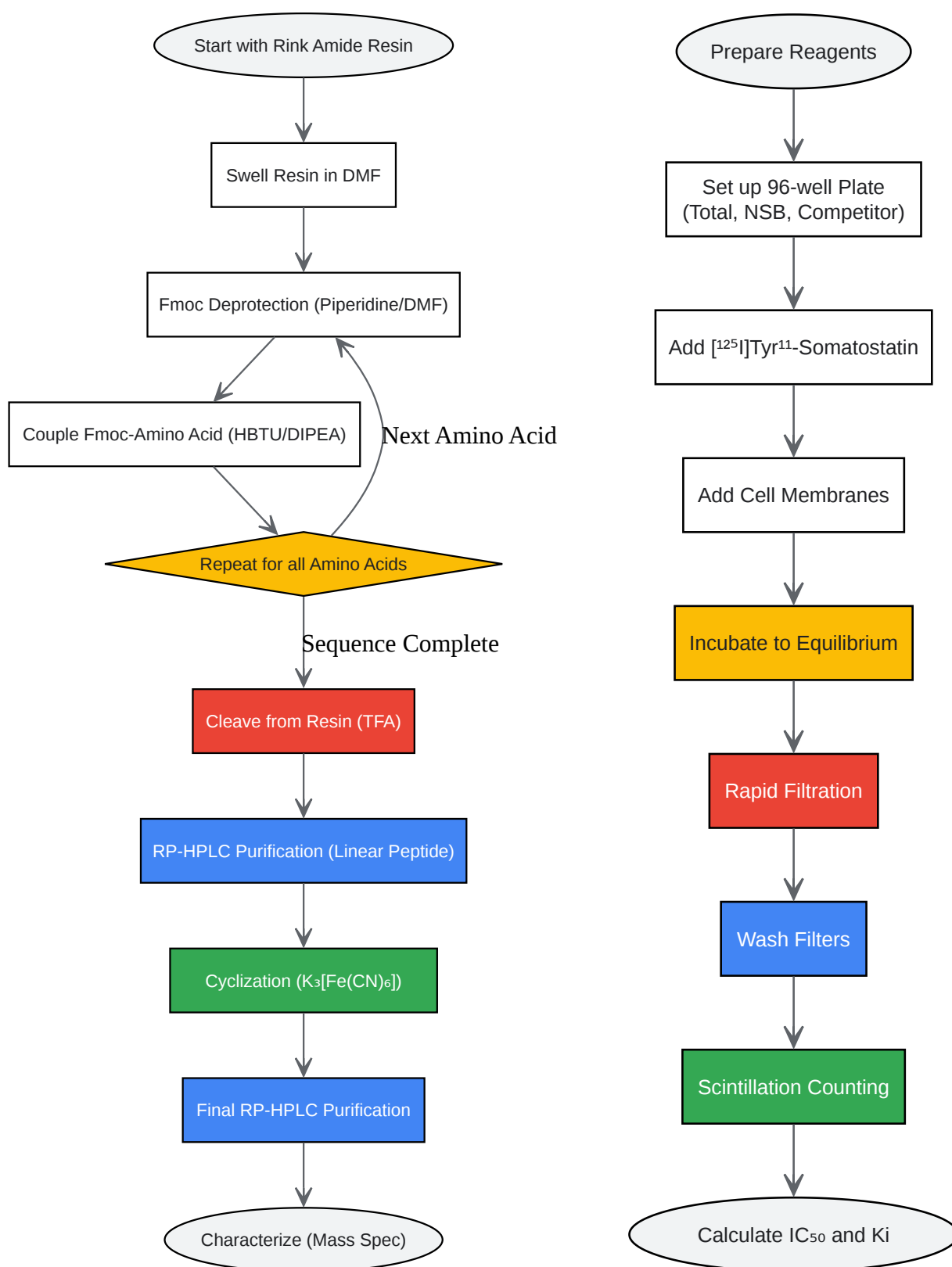
SSTR2 Signaling Pathway

SSTR3 Signaling Pathway

SSTR3 couples to $G\alpha 1/2$, $G\alpha 14$, and $G\alpha 16$.^[4] This allows it to inhibit adenylyl cyclase and stimulate polyphosphoinositide turnover.^[4]







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- To cite this document: BenchChem. [[Tyr11]-Somatostatin: A Neuroactive Peptide Modulating Neuronal Signaling and Behavior]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15618494/docs#tyr11-somatostatin-a-neuroactive-peptide-modulating-neuronal-signaling-and-behavior>]

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